

YKL-05-099 Technical Support Center: Stability & Storage Guidelines

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: YKL-05-099

Cat. No.: B15605874

[Get Quote](#)

This guide provides detailed information and answers to frequently asked questions regarding the stability, storage, and handling of the SIK inhibitor, **YKL-05-099**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of YKL-05-099 upon receipt?

For optimal stability, the solid form of **YKL-05-099** should be stored under specific conditions depending on the desired storage duration. The compound is shipped under ambient temperature and is stable for several weeks during transit.^{[1][2]} For long-term storage, refer to the table below.

Data Presentation: Recommended Storage of Solid **YKL-05-099**

Storage Temperature	Recommended Duration
-20°C	≥ 4 years[3]
4°C	2 years[4]
0 - 4°C	Short term (days to weeks)[1]
Cool and dry place	General short-term storage[5]

Q2: What is the best way to prepare and store stock solutions of YKL-05-099?

It is recommended to prepare a concentrated stock solution in a suitable organic solvent like DMSO.[1][6] For aqueous-based experiments, further dilution into your experimental buffer is necessary. Note that using fresh, anhydrous DMSO is crucial, as moisture-absorbing DMSO can reduce the solubility of the compound.[7]

Experimental Protocols: Preparing Stock Solutions

- Allow the solid **YKL-05-099** vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., for a 10 mM stock, add 1.666 mL of DMSO to 10 mg of **YKL-05-099**, MW: 600.11 g/mol).
- Vortex or sonicate the solution gently to ensure the compound is fully dissolved. If precipitation occurs, gentle heating and/or sonication can aid dissolution.[8]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Once prepared, stock solutions should be stored as outlined in the table below.

Data Presentation: Recommended Storage of **YKL-05-099** Stock Solutions

Storage Temperature	Duration	Solvent
-80°C	1-2 years[7][8]	DMSO
-20°C	1 year[8]	DMSO
-20°C	1 month[2][4][7]	DMSO
0 - 4°C	1 month[6]	DMSO

For in vivo experiments, it is highly recommended to prepare fresh working solutions on the day of use.[8]

Q3: What are the solubility limits of YKL-05-099 in common solvents?

YKL-05-099 exhibits high solubility in DMSO and is also soluble in other organic solvents. Its solubility in aqueous buffers like PBS is a critical consideration for cell-based assays. There are conflicting reports regarding its solubility in PBS, with one source indicating high solubility and another stating it is insoluble.[3][8][9] This discrepancy may be due to differences in buffer preparation or pH. Researchers should validate its solubility in their specific aqueous media.

Data Presentation: Solubility of **YKL-05-099**

Solvent / Buffer	Reported Solubility	Notes
DMSO	≥ 103.33 mg/mL[5]	-
DMSO	100 mg/mL (~166.63 mM)[6][7]	Use fresh, anhydrous DMSO[7]
DMSO	45 mg/mL (~74.99 mM)[10]	Sonication is recommended[10]
Ethanol	10 mg/mL[3]	-
DMF	5 mg/mL[3]	-
PBS (pH 7.2)	428 μ M[8][9]	Considered highly soluble[8][9]
PBS (pH 7.2)	Insoluble[3]	Conflicting report
In vivo Formulation	2 mg/mL (~3.33 mM)[10]	Sonication is recommended[10]
10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline		

Q4: My compound has precipitated out of solution. What should I do?

If you observe precipitation, especially when diluting a DMSO stock into an aqueous buffer, it may be due to the compound's lower solubility in the final buffer. You can try the following troubleshooting steps:

- Sonication: Gently sonicate the solution to help redissolve the precipitate.[8][10]
- Gentle Warming: Briefly warm the solution to aid dissolution.[8]
- Increase Co-solvent: For in vivo preparations, adjusting the percentage of co-solvents like PEG300 or Tween 80 may be necessary.[10]
- Prepare Fresh: Always prepare aqueous working solutions fresh from a stock solution before each experiment to minimize precipitation issues.[8]

Stability & Experimental Insights

In Vitro Stability

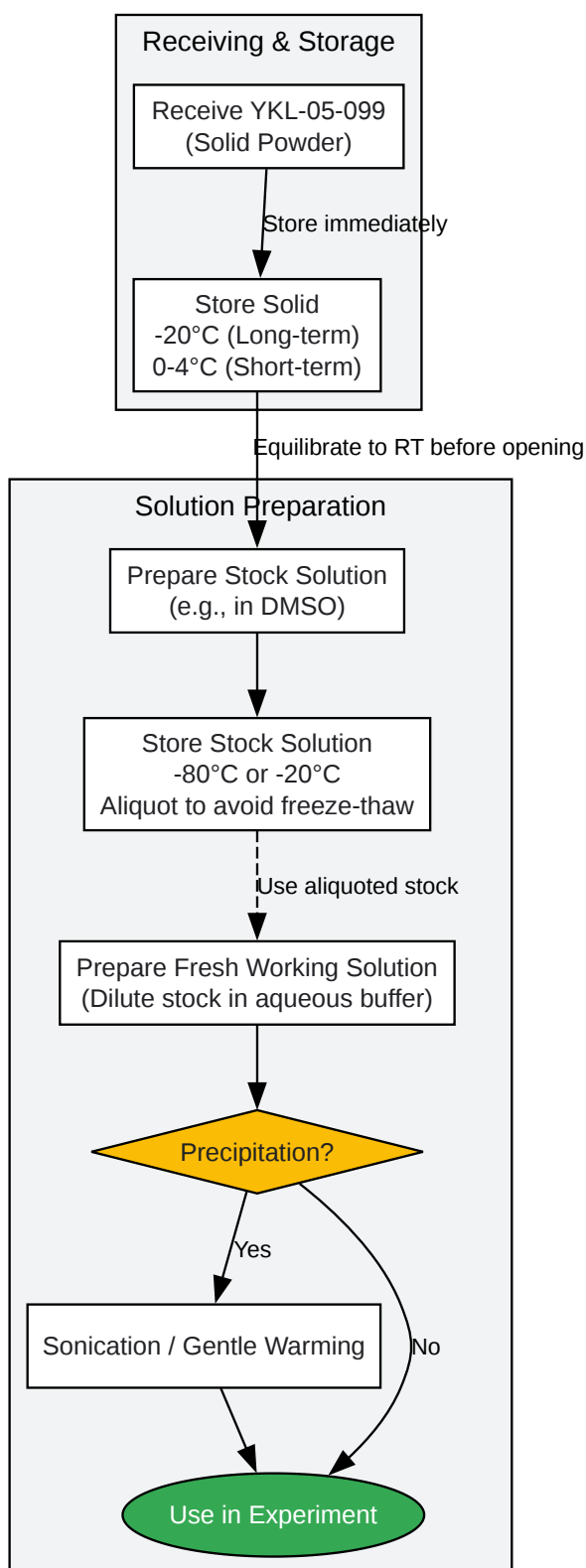
YKL-05-099 demonstrates good stability in relevant experimental conditions. A key study highlighted its stability in mouse liver microsomes for over 2 hours.[\[5\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocols: Microsomal Stability Assay (General Principle) This type of assay is used to assess the metabolic stability of a compound.

- The compound (**YKL-05-099**) is incubated with liver microsomes, which contain drug-metabolizing enzymes (like Cytochrome P450s).
- Samples are taken at various time points.
- The concentration of the parent compound remaining is measured, typically by LC-MS/MS.
- The rate of disappearance is used to calculate the compound's half-life ($t_{1/2}$), indicating how quickly it is metabolized. The reported stability of >2 hours suggests **YKL-05-099** is not rapidly broken down by these enzymes.[\[9\]](#)

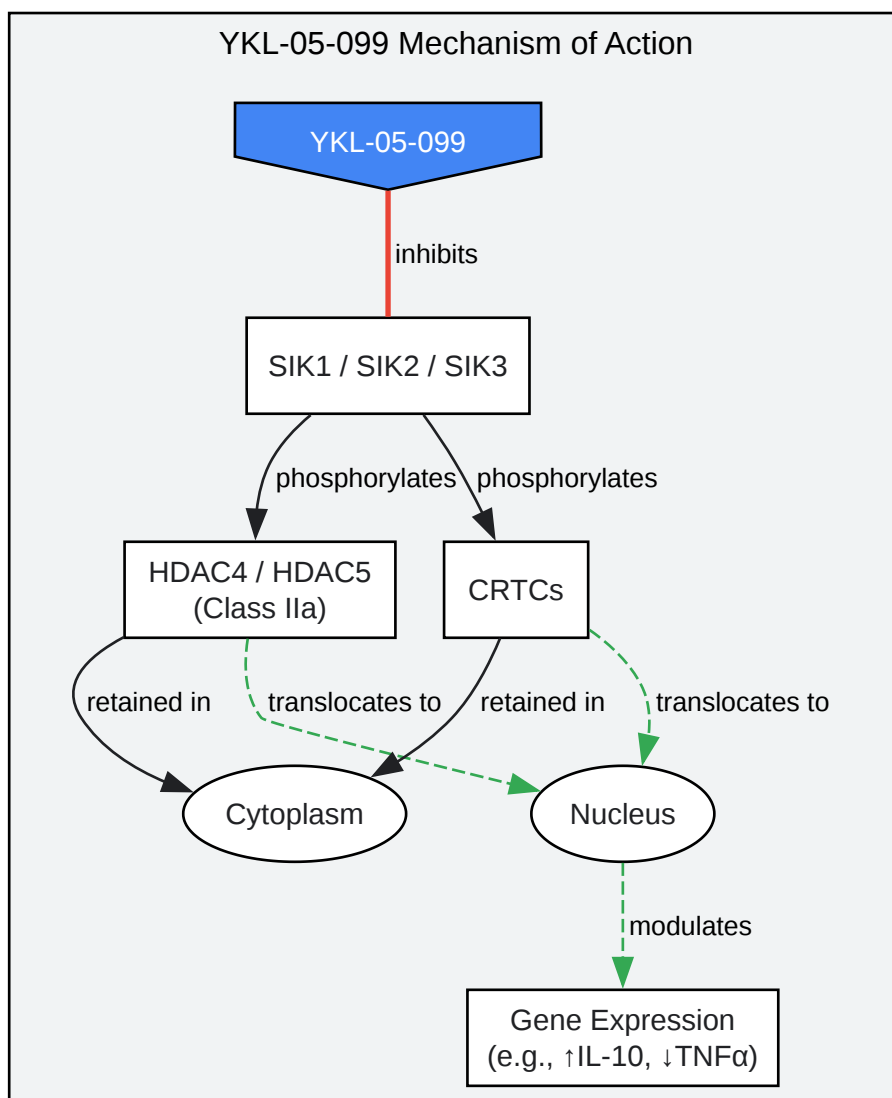
Compound Handling and Signaling Pathway

The following diagrams illustrate the recommended workflow for handling **YKL-05-099** and its mechanism of action as a SIK inhibitor.



[Click to download full resolution via product page](#)

Caption: Recommended workflow for handling and preparing **YKL-05-099** solutions.



[Click to download full resolution via product page](#)

Caption: **YKL-05-099** inhibits SIKs, leading to nuclear translocation of HDACs and CRTC3s.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medkoo.com \[medkoo.com\]](#)
- [2. excenen.com \[excenen.com\]](#)
- [3. caymanchem.com \[caymanchem.com\]](#)
- [4. abmole.com \[abmole.com\]](#)
- [5. bocsci.com \[bocsci.com\]](#)
- [6. xcessbio.com \[xcessbio.com\]](#)
- [7. selleckchem.com \[selleckchem.com\]](#)
- [8. medchemexpress.com \[medchemexpress.com\]](#)
- [9. Development of Chemical Probes for Investigation of Salt-Inducible Kinase Function In Vivo - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. YKL-05-099 | SIK Inhibitor | TargetMol \[targetmol.com\]](#)
- To cite this document: BenchChem. [YKL-05-099 Technical Support Center: Stability & Storage Guidelines]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15605874/docs#ykl-05-099-technical-support-center-stability-storage-guidelines\]](https://www.benchchem.com/product/b15605874/docs#ykl-05-099-technical-support-center-stability-storage-guidelines)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)